

# Application Note: Quantification of Nandrolone Cypionate Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest		
Compound Name:	Nandrolone cypionate	
Cat. No.:	B1209252	Get Quote

#### Introduction

Nandrolone cypionate is an anabolic-androgenic steroid and a long-acting ester of nandrolone. It is utilized in therapeutic applications for conditions such as anemia and osteoporosis and is also monitored in sports anti-doping control. Accurate and precise quantification of nandrolone cypionate in pharmaceutical formulations and biological matrices is crucial for quality control and regulatory compliance. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of nandrolone cypionate.

#### Principle

This method employs reversed-phase HPLC (RP-HPLC) with UV detection to separate and quantify **nandrolone cypionate**. The separation is achieved on a C18 column with an isocratic mobile phase consisting of a mixture of acetonitrile and a phosphate buffer. The analyte is detected by its UV absorbance at a specific wavelength, and the concentration is determined by comparing the peak area of the sample to that of a known standard.

### **Experimental Protocols**

1. Instrumentation and Chromatographic Conditions



A standard HPLC system equipped with a UV detector is required. The following table summarizes the instrumental parameters.

Parameter	Specification
HPLC System	Quaternary Pump, Autosampler, Column Oven, UV-Vis Detector
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 10 mM Phosphate Buffer (pH 7.0) (50:50, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 μL
Column Temperature	30 °C
Detection Wavelength	240 nm
Run Time	10 minutes

#### 2. Reagent and Standard Preparation

· Acetonitrile: HPLC grade

· Water: HPLC grade or deionized water

- Phosphate Buffer (10 mM, pH 7.0): Dissolve an appropriate amount of monobasic potassium phosphate in water, adjust the pH to 7.0 with a suitable base (e.g., sodium hydroxide), and bring to the final volume with water. Filter through a 0.45 µm membrane filter.
- Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of Nandrolone
  Cypionate reference standard and dissolve it in 100 mL of the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1  $\mu$ g/mL to 50  $\mu$ g/mL.



#### 3. Sample Preparation

• For Pharmaceutical Formulations (Oily Injections): Accurately measure a volume of the oily injection equivalent to 10 mg of **nandrolone cypionate**. Dissolve the sample in a suitable solvent like ethanol and shake for an extended period to ensure complete extraction. Filter the solution through a 0.45 μm syringe filter. Dilute the filtrate with the mobile phase to a final concentration within the calibration range (e.g., 10 μg/mL).[1]

#### 4. Calibration Curve

Inject 20  $\mu$ L of each working standard solution into the HPLC system. Record the peak area for each concentration. Plot a calibration curve of peak area versus concentration. A linear regression analysis should be performed, and the correlation coefficient ( $r^2$ ) should be  $\geq 0.999$ .

#### 5. Sample Analysis

Inject 20  $\mu$ L of the prepared sample solution into the HPLC system. Record the peak area of the **nandrolone cypionate** peak. Calculate the concentration of **nandrolone cypionate** in the sample using the linear regression equation obtained from the calibration curve.

### **Quantitative Data Summary**

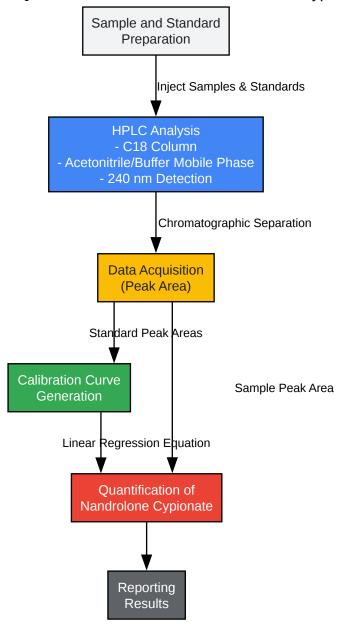
The following table summarizes the expected performance characteristics of this HPLC method for the quantification of **nandrolone cypionate**.

Parameter	Expected Value
Retention Time	~ 6.5 min
Linearity Range	1 - 50 μg/mL
Correlation Coefficient (r²)	≥ 0.999
Limit of Detection (LOD)	~ 0.01 μg/mL[1]
Limit of Quantification (LOQ)	~ 0.05 μg/mL[1]
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%



### **Experimental Workflow Diagram**

HPLC Quantification Workflow for Nandrolone Cypionate



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Caption: Workflow for Nandrolone Cypionate Quantification by HPLC.

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### References

- 1. ptfarm.pl [ptfarm.pl]
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